

Application Notes: Single-Molecule Imaging with Trisulfo-Cy3-Alkyne

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Compound of Interest

Compound Name: Trisulfo-Cy3-Alkyne

Cat. No.: B15553830

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Introduction

Trisulfo-Cy3-Alkyne is a fluorescent dye specifically engineered for advanced biological imaging applications. As a member of the cyanine dye family, it exhibits high photostability and a bright fluorescent signal.^{[1][2][3]} Its key features include three sulfonate groups that confer excellent water solubility and an alkyne functional group for covalent labeling via copper-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry".^{[1][4]} These properties make it an ideal probe for single-molecule studies, where precise, stable, and specific labeling is paramount.

Principle of Click Chemistry Labeling

Click chemistry provides a highly efficient and bioorthogonal method for labeling biomolecules. The reaction occurs between the alkyne group on the Trisulfo-Cy3 dye and an azide group that has been site-specifically introduced into a target molecule, such as a protein or nucleic acid.^[4] This reaction is catalyzed by Copper(I) and results in the formation of a stable triazole linkage.^[5] The bioorthogonal nature of the reaction ensures that the dye reacts exclusively with the azide tag, without cross-reactivity with other functional groups found in biological systems, offering high specificity.^{[5][6]}

Applications in Single-Molecule Imaging

The bright and photostable nature of Trisulfo-Cy3 makes it a versatile tool for various single-molecule techniques.

- **Single-Molecule FRET (smFRET):** In smFRET experiments, Trisulfo-Cy3 is commonly used as the donor fluorophore in a pair with an acceptor dye like Cy5.[\[7\]](#)[\[8\]](#) By measuring the efficiency of energy transfer between the donor and acceptor, smFRET can be used to determine intramolecular distances and observe conformational dynamics of biomolecules in real-time.[\[7\]](#)[\[9\]](#) The high quantum yield of Cy3 ensures a strong donor signal for sensitive detection.[\[3\]](#)
- **Stochastic Optical Reconstruction Microscopy (STORM):** Trisulfo-Cy3 can also be employed in super-resolution microscopy techniques like STORM. In some STORM applications, Cy3 acts as an "activator" dye paired with a photoswitchable "reporter" dye (such as Alexa Fluor 647 or Cy5).[\[10\]](#)[\[11\]](#) A low-power laser corresponding to the Cy3 absorption maximum is used to activate the reporter dye, which is then imaged and localized with a separate high-power laser.[\[11\]](#) This process allows for the temporal separation of fluorescent signals from individual molecules, enabling image reconstruction with sub-diffraction-limit resolution.[\[12\]](#)

Quantitative Data

The photophysical properties of Trisulfo-Cy3 are summarized below. These values are critical for designing and calibrating single-molecule imaging experiments.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~550 nm	[13],[3]
Emission Maximum (λ_{em})	~570 nm	[13],[3]
Extinction Coefficient	~150,000 $\text{cm}^{-1} \text{M}^{-1}$	[13]
Quantum Yield	High	[3]
Functional Group	Terminal Alkyne	[1],[2]
Solubility	High (Water-soluble due to sulfo groups)	[1],[2]
Key Feature	Bright and photostable dye	[1],[14]

Experimental Protocols

Protocol 1: Site-Specific Protein Labeling via Click Chemistry

This protocol describes the steps for labeling an azide-modified protein with **Trisulfo-Cy3-Alkyne**.

Materials:

- Azide-modified protein in an amine-free buffer (e.g., PBS or HEPES, pH 7.0-7.4).
- **Trisulfo-Cy3-Alkyne**.
- Stock Solutions:
 - 10 mM **Trisulfo-Cy3-Alkyne** in anhydrous DMSO.
 - 100 mM Sodium Ascorbate in water (prepare fresh).
 - 100 mM Copper(II) Sulfate (CuSO_4) in water.
 - 200 mM THPTA (or other copper-chelating ligand) in water.[15]

- Spin desalting columns for purification.[13]
- Microcentrifuge.

Procedure:

- Protein Preparation: Ensure the protein solution is at a concentration of 1-10 mg/mL. If the buffer contains primary amines (e.g., Tris), exchange it for an amine-free buffer using a desalting column or dialysis.[13]
- Catalyst Preparation: A few minutes before starting the reaction, mix the CuSO₄ and THPTA ligand solutions at a 1:2 molar ratio.[15] Let this complex incubate at room temperature.
- Reaction Setup: In a microcentrifuge tube, combine the following in order:
 - Azide-modified protein solution (e.g., 100 µL of 50 µM protein).
 - 10 mM **Trisulfo-Cy3-Alkyne** stock (add a 5-10 fold molar excess over the protein).
 - 100 mM Sodium Ascorbate (add to a final concentration of 1-2 mM).
- Initiate Reaction: Add the pre-incubated THPTA/CuSO₄ catalyst to the mixture to a final copper concentration of 0.5-1 mM. Vortex briefly to mix.[15][6]
- Incubation: Protect the reaction from light and incubate at room temperature for 1-2 hours on a rotary shaker.
- Purification: Remove the unreacted dye and catalyst components from the labeled protein using a spin desalting column according to the manufacturer's instructions.[13] The labeled protein is collected in the eluate.
- Quantification and Storage: Determine the degree of labeling and protein concentration using UV-Vis spectrophotometry. Store the labeled protein at 4°C or -80°C, protected from light.

Protocol 2: Single-Molecule FRET (smFRET) Imaging

This protocol provides a general workflow for an smFRET experiment using a Trisulfo-Cy3 labeled molecule.

Materials:

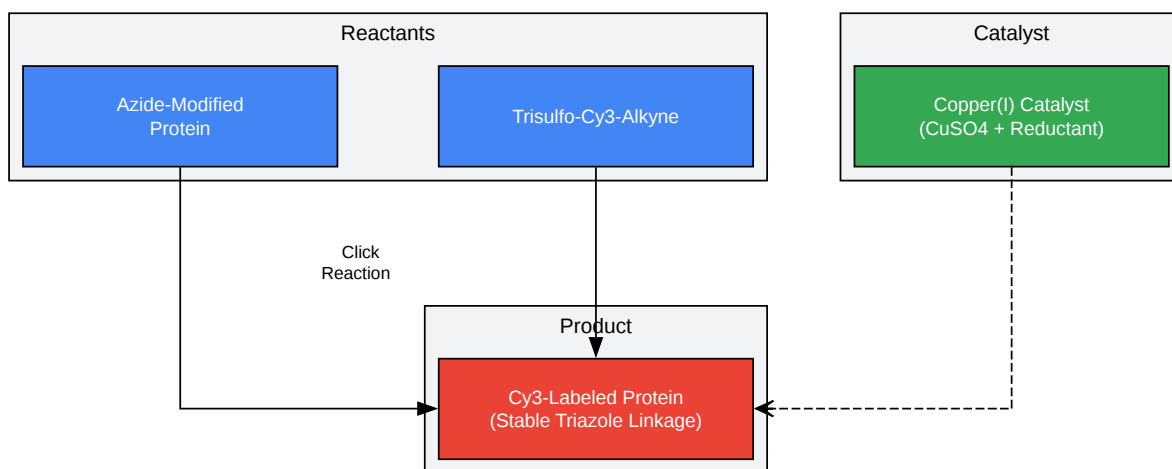
- Dual-labeled sample (e.g., protein labeled with Trisulfo-Cy3 as donor and Cy5 as acceptor).
- TIRF (Total Internal Reflection Fluorescence) microscope equipped with appropriate lasers (e.g., 532 nm for Cy3 excitation) and two-channel emission detection.[\[7\]](#)
- Microscope slide and coverslip, properly cleaned and passivated (e.g., with PEG) to prevent non-specific binding.
- Immobilization reagents (e.g., Biotin-Streptavidin system).
- Imaging buffer with an oxygen scavenging system (e.g., glucose oxidase/catalase) and a triplet-state quencher (e.g., Trolox) to enhance photostability.[\[8\]](#)

Procedure:

- **Sample Immobilization:** Immobilize the dual-labeled molecules on the passivated surface of the coverslip at a low density suitable for single-molecule resolution.
- **Microscope Setup:** Mount the slide on the TIRF microscope. Focus on the surface and align the laser for total internal reflection.
- **Data Acquisition:**
 - Excite the Trisulfo-Cy3 donor dye with the 532 nm laser.
 - Simultaneously collect fluorescence emission from both the donor (Cy3) and acceptor (Cy5) channels using a dichroic mirror and filters.
 - Record movies of the fluorescence signals with a sensitive EMCCD or sCMOS camera.
- **Data Analysis:**

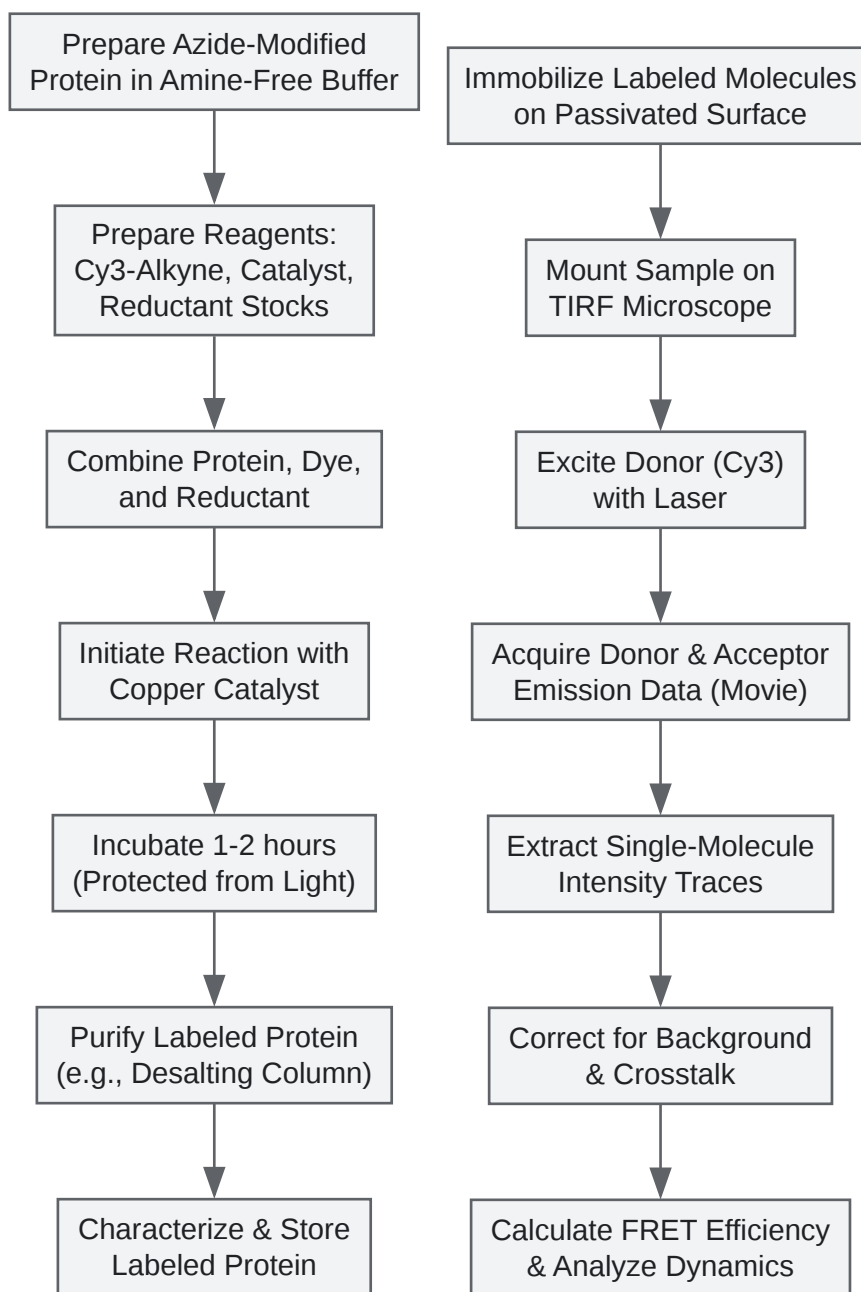
- Identify single-molecule spots and extract the fluorescence intensity traces for the donor and acceptor over time.
- Correct for background noise and spectral crosstalk.
- Calculate the apparent FRET efficiency (E) for each molecule using the formula: $E = I_A / (I_A + \gamma I_D)$, where I_A and I_D are the acceptor and donor intensities, and γ is a correction factor.[8]
- Generate FRET efficiency histograms or time trajectories to analyze molecular conformations and dynamics.

Visualizations



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Caption: Copper-catalyzed click chemistry workflow.



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References

- [1. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [2. Trisulfo-Cy3-Alkyne | BroadPharm](https://broadpharm.com) [broadpharm.com]
- [3. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
- [4. tenovapharma.com](https://tenovapharma.com) [tenovapharma.com]
- [5. interchim.fr](https://interchim.fr) [interchim.fr]
- [6. fnkprddata.blob.core.windows.net](https://fnkprddata.blob.core.windows.net) [fnkprddata.blob.core.windows.net]
- [7. Single molecule high-resolution colocalization of Cy3 and Cy5 attached to macromolecules measures intramolecular distances through time - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [8. A Practical Guide to Single Molecule FRET - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [9. schuler.bioc.uzh.ch](https://schuler.bioc.uzh.ch) [schuler.bioc.uzh.ch]
- [10. Multicolor Super-resolution Imaging with Photo-switchable Fluorescent Probes - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [11. Single-Molecule Super-Resolution Imaging | Nikon's MicroscopyU](https://microscopyu.com) [microscopyu.com]
- [12. Evaluation of fluorophores for optimal performance in localization-based super-resolution imaging - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [13. assaygenie.com](https://assaygenie.com) [assaygenie.com]
- [14. lumiprobe.com](https://lumiprobe.com) [lumiprobe.com]
- [15. confluore.com.cn](https://confluore.com.cn) [confluore.com.cn]
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